

Essential Safety and Operational Guide for 1,8-Octadiyl Bismethanethiosulfonate

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Compound of Interest

Compound Name: 1,8-Octadiyl
Bismethanethiosulfonate

Cat. No.: B019404

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **1,8-Octadiyl Bismethanethiosulfonate** (CAS 4356-71-2). The following procedural guidance is based on the known characteristics of methanethiosulfonate (MTS) reagents and general laboratory safety best practices, as a comprehensive Safety Data Sheet (SDS) with full GHS hazard classification for this specific compound is not readily available.

Hazard Assessment and Personal Protective Equipment (PPE)

While specific toxicity data for **1,8-Octadiyl Bismethanethiosulfonate** is limited, MTS compounds as a class are known to be reactive towards thiols and can be irritating. It is also noted to be moisture and temperature sensitive. Therefore, a cautious approach is mandatory.

Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	To prevent skin contact with the reagent.
Eye Protection	Safety glasses with side shields or chemical splash goggles	To protect eyes from splashes.
Skin and Body	Laboratory coat	To protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area or a chemical fume hood. A respirator may be necessary for handling large quantities or in case of spills.	To prevent inhalation of any potential dust or vapors.

Operational Plan: Step-by-Step Handling Procedures

This plan outlines the workflow for safely handling **1,8-Octadiyl Bismethanethiosulfonate** from receipt to experimental use.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents[1]. The recommended storage temperature is -20°C in a freezer, under an inert atmosphere.
- **Hygroscopic Nature:** Be aware that MTS reagents can be hygroscopic and may hydrolyze in water[1][2].

Preparation for Use

- **Acclimatization:** Before opening, allow the container to warm to room temperature to prevent condensation of moisture.
- **Work Area:** Conduct all handling of the solid compound and preparation of solutions inside a certified chemical fume hood.
- **Solubilization:** For non-aqueous applications, Dimethyl sulfoxide (DMSO) is a suitable solvent for MTS reagents that are not water-soluble[1][2].

Experimental Use

- **Weighing:** When weighing the solid, use an analytical balance inside the fume hood.
- **Solution Transfer:** Use appropriate chemical-resistant pipettes and tips to transfer solutions.
- **Reaction Quenching:** Be prepared to quench the reaction if necessary. The reaction of MTS reagents with thiols is potentially reversible with the addition of other thiols like dithiothreitol (DTT)[1][2].

Disposal Plan

Proper disposal of **1,8-Octadiyl Bismethanethiosulfonate** and associated waste is crucial to ensure laboratory and environmental safety.

Waste Segregation and Collection

- **Solid Waste:** Dispose of contaminated consumables such as gloves, pipette tips, and weighing paper in a designated, sealed hazardous waste container.
- **Liquid Waste:** Collect all unused solutions and reaction mixtures containing **1,8-Octadiyl Bismethanethiosulfonate** in a clearly labeled, sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- **Empty Containers:** Triple rinse the original container with a suitable solvent (e.g., DMSO followed by a solvent miscible with your waste stream). Collect the rinsate as hazardous waste.

Decontamination and Final Disposal

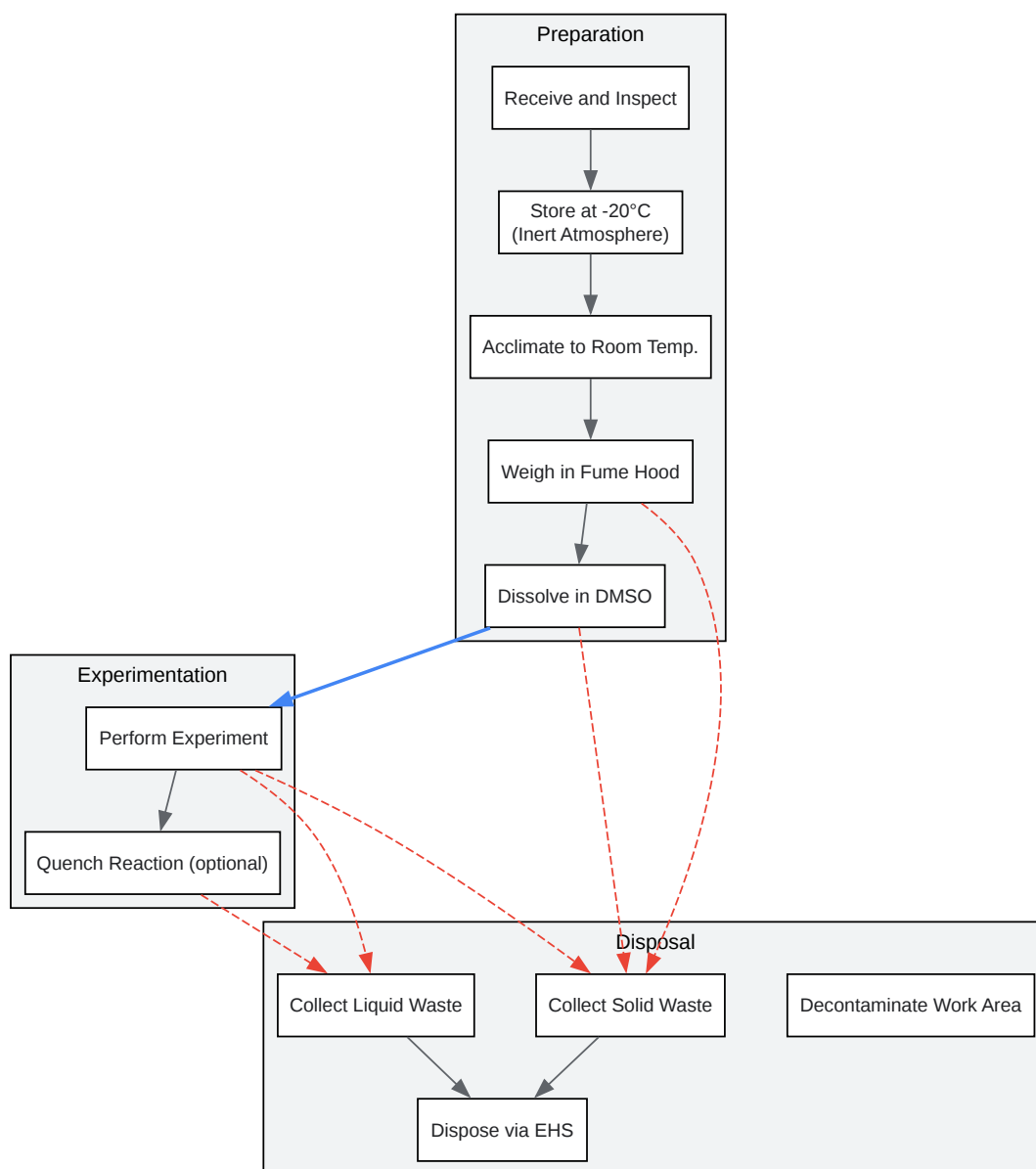
- Work Surface: Decontaminate all work surfaces with an appropriate cleaning agent after use.
- Waste Pickup: Arrange for the disposal of all hazardous waste through your institution's environmental health and safety (EHS) office. Follow all local, state, and federal regulations for hazardous waste disposal[3].

Physicochemical and Storage Data

Property	Value	Reference
CAS Number	4356-71-2	
Molecular Formula	C10H22O4S4	
Molecular Weight	334.5393 g/mol	
Melting Point	82-84°C	
Storage Temperature	-20°C (Freezer, Under Inert Atmosphere)	
Stability	Moisture and Temperature Sensitive	

Experimental Workflow Diagram

Workflow for Handling 1,8-Octadiyl Bismethanethiosulfonate

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **1,8-Octadiyl Bismethanethiosulfonate**.

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